

(R)-Lansoprazole-d4: A Comprehensive Technical Guide on Safety and Handling

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Compound of Interest

Compound Name: (R)-Lansoprazole-d4

Cat. No.: B1140986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **(R)-Lansoprazole-d4**, a deuterated form of the proton pump inhibitor Lansoprazole. This document is intended to be a key resource for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

(R)-Lansoprazole-d4 is the deuterated R-enantiomer of Lansoprazole. Deuteration, the substitution of hydrogen with its isotope deuterium, can modify the pharmacokinetic properties of a drug, potentially leading to an improved metabolic profile and reduced toxicity.

Property	Value
Chemical Name	2-[[[3-methyl-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfinyl]-1H-benzimidazole-4,5,6,7-d4
Synonyms	Dexlansoprazole-d4
CAS Number	934294-22-1
Molecular Formula	C ₁₆ H ₁₀ D ₄ F ₃ N ₃ O ₂ S
Molecular Weight	373.39 g/mol
Appearance	White to off-white solid.
Storage	Store at -20°C for long-term storage. Keep in a tightly sealed container in a cool, well-ventilated area. ^[1]

Hazard Identification and GHS Classification

There is a notable discrepancy in the Globally Harmonized System (GHS) classification of **(R)-Lansoprazole-d4** among various suppliers. Some Safety Data Sheets (SDS) classify the substance as hazardous, while others state it is not a hazardous substance or mixture.^[2]

Classification as a Hazardous Substance:

One supplier classifies **(R)-Lansoprazole-d4** with the following hazards:

- Skin Irritation (Category 2): H315 - Causes skin irritation.^[3]
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.^[3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.^[3]

The corresponding GHS pictograms would be the exclamation mark (GHS07).

Classification as a Non-Hazardous Substance:

Conversely, another supplier's SDS states that **(R)-Lansoprazole-d4** is "Not a hazardous substance or mixture."[\[2\]](#)

Recommendation:

Given this discrepancy, it is prudent for researchers and laboratory personnel to handle **(R)-Lansoprazole-d4** with a degree of caution, assuming the more stringent hazard classification is applicable until further conclusive data is available.

Toxicological Data

No specific quantitative toxicological data, such as LD50 values, for **(R)-Lansoprazole-d4** were found in the reviewed literature and safety data sheets. However, data for the non-deuterated parent compound, Lansoprazole, can be used as a reference point.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 5000 mg/kg	[4]
LD50	Rat	Intraperitoneal	5000 mg/kg	[4]

It is important to note that while deuteration can alter the toxicological profile of a drug, in the absence of specific data for the deuterated compound, the data for the parent compound provides a baseline for risk assessment.

Handling Precautions and Personal Protective Equipment

To minimize exposure and ensure safety, the following handling precautions and personal protective equipment (PPE) are recommended when working with **(R)-Lansoprazole-d4**.

Precaution/PPE	Recommendation
Engineering Controls	Handle in a well-ventilated area, preferably in a chemical fume hood or a glovebox to minimize inhalation risk. ^[1] Ensure that an eyewash station and safety shower are readily accessible. ^[2]
Eye/Face Protection	Wear chemical safety goggles with side-shields to protect against splashes and airborne particles. ^{[1][2]}
Skin Protection	Wear impervious clothing and protective gloves (e.g., nitrile) to prevent skin contact. ^{[1][2]}
Respiratory Protection	If not handled in a fume hood, a NIOSH-approved respirator may be necessary, especially when dealing with fine powders where dust generation is possible. ^[1]
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. ^[1]

First Aid Measures

In case of accidental exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. [2]

Experimental Protocols for Safety Assessment

Specific experimental safety protocols for **(R)-Lansoprazole-d4** are not publicly available. However, the safety assessment of a deuterated drug typically involves a "deuterium switch" approach, where bridging studies are conducted to link the safety profile of the deuterated compound to its non-deuterated counterpart.

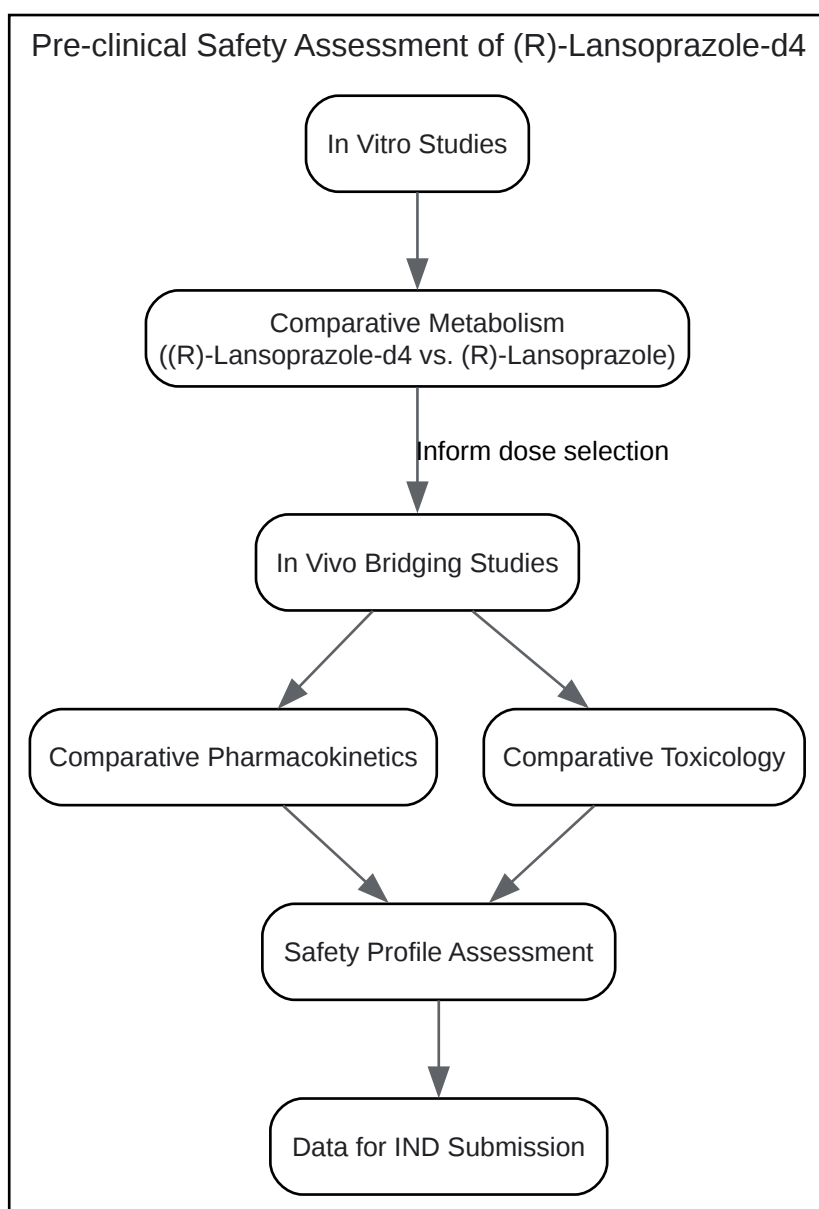
General Methodological Approach:

- In Vitro Metabolic Profiling:
 - Objective: To compare the metabolic stability and metabolite profiles of **(R)-Lansoprazole-d4** and (R)-Lansoprazole.
 - Methodology: Incubate both compounds with human and relevant animal liver microsomes or hepatocytes. Analyze the rate of parent compound depletion and identify the major

metabolites using liquid chromatography-mass spectrometry (LC-MS). This helps to determine if deuteration alters the metabolic pathways.

- Bridging Toxicological Studies:
 - Objective: To demonstrate that the toxicological profile of **(R)-Lansoprazole-d4** is comparable to or improved compared to (R)-Lansoprazole.
 - Methodology: Conduct acute and repeated-dose toxicity studies in a relevant animal species (e.g., rats or dogs). Key endpoints would include clinical observations, body weight changes, food consumption, clinical pathology (hematology and clinical chemistry), and histopathological examinations. The study design should allow for a direct comparison between the deuterated and non-deuterated compounds.
- Pharmacokinetic (PK) Studies:
 - Objective: To compare the absorption, distribution, metabolism, and excretion (ADME) properties of **(R)-Lansoprazole-d4** and (R)-Lansoprazole.
 - Methodology: Administer both compounds to a relevant animal species and collect plasma, urine, and feces samples over a defined time course. Analyze the samples using LC-MS to determine key PK parameters such as C_{max}, T_{max}, AUC, and half-life.

The following diagram illustrates a general workflow for the safety assessment of a deuterated drug.



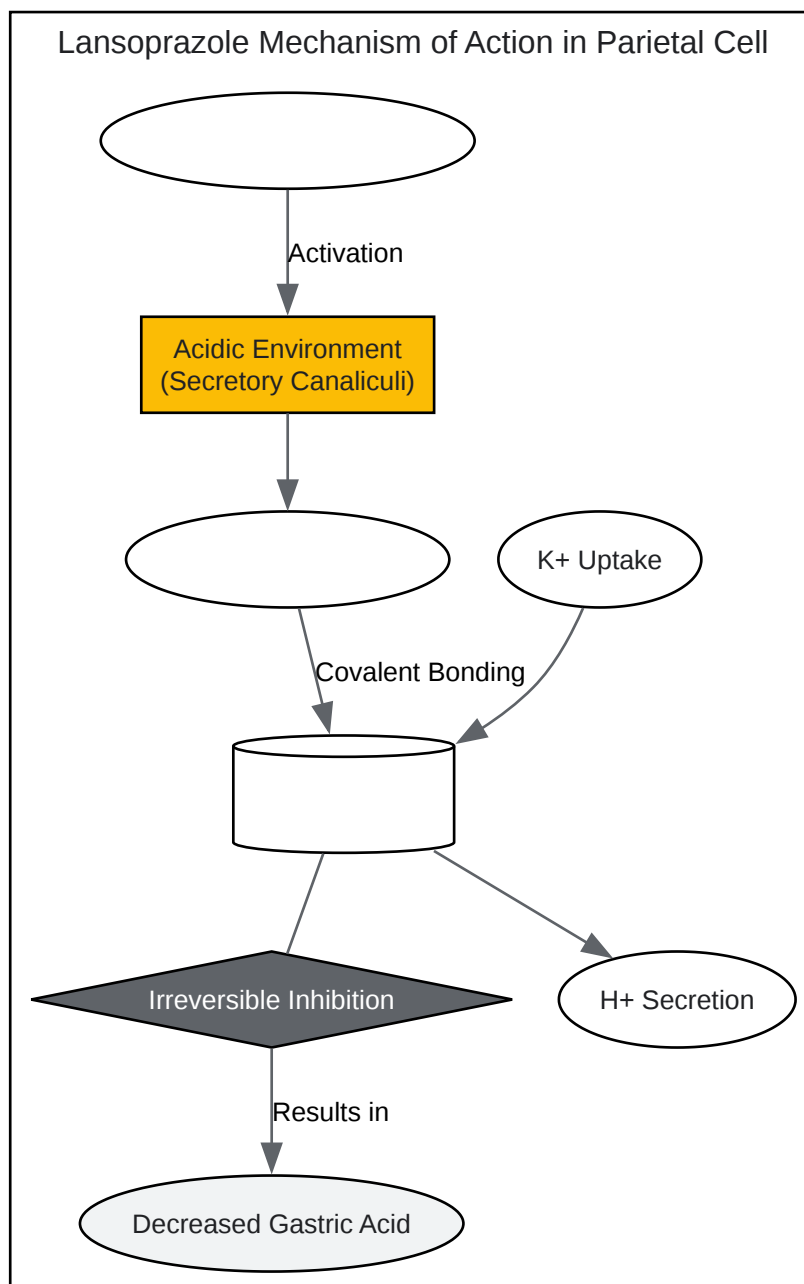
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General workflow for pre-clinical safety assessment.

Mechanism of Action: Signaling Pathway

(R)-Lansoprazole is a proton pump inhibitor (PPI) that reduces gastric acid secretion. It is a prodrug that, in the acidic environment of the stomach's parietal cells, is converted to its active form. This active form then irreversibly binds to the H^+/K^+ -ATPase (the proton pump), inhibiting its function and thereby blocking the final step of acid production.

The following diagram illustrates the mechanism of action of Lansoprazole.



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Mechanism of Lansoprazole as a proton pump inhibitor.

Conclusion

(R)-Lansoprazole-d4 is a valuable compound for research and drug development. While there is some discrepancy in its GHS classification, a cautious approach to handling, utilizing appropriate personal protective equipment, is recommended. In the absence of specific toxicological data for the deuterated form, the data for the parent compound, Lansoprazole, serves as a useful, albeit preliminary, guide. Understanding the mechanism of action and following the recommended safety and handling procedures will ensure the safe and effective use of this compound in a laboratory setting. Further research is warranted to definitively establish the safety profile of **(R)-Lansoprazole-d4**.

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